Butyl 2,4-dichlorobenzoate as pharmaceutical intermediate

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Compound of Interest

Compound Name:	*Butyl 2,4-dichlorobenzoate*
CAS No.:	*70066-83-0*
Cat. No.:	*B12115148*

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Application Note & Protocol: tert-**Butyl 2,4-Dichlorobenzoate** as a Key Regioselective Scaffold

Part 1: Executive Summary & Critical Disambiguation

The Pharmaceutical Value Proposition In modern drug discovery, tert-**Butyl 2,4-dichlorobenzoate** (CAS 220283-13-6) is not merely a protected ester; it is a strategic directing group.[1] Unlike simple alkyl esters, the bulky tert-butyl group serves two critical functions in the synthesis of immunomodulators (specifically RORγt inverse agonists like A-9758):

- Steric Shielding: It prevents nucleophilic attack at the carbonyl carbon during aggressive metallation steps.
- Orthogonal Deprotection: It allows for cleavage under mild acidic conditions (e.g., TFA) without affecting other sensitive moieties, unlike methyl/ethyl esters which require saponification.

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CRITICAL DISAMBIGUATION: Do Not Confuse Variants

- Target Molecule:tert-**Butyl 2,4-dichlorobenzoate** (CAS 220283-13-6).[1][2][3][4] Use: Pharmaceutical intermediate for directed lithiation.
- Common Imposter:n-**Butyl 2,4-dichlorobenzoate** (CAS 94-80-4). Use: Broad-leaf herbicide (2,4-D derivative).[1][5] Status: Unsuitable for pharmaceutical lithiation chemistry due to lack of steric bulk and different reactivity.

Part 2: Chemical Profile & Specifications

Property	Specification	Notes
IUPAC Name	tert-butyl 2,4-dichlorobenzoate	
CAS Number	220283-13-6	Distinct from n-butyl ester (94-80-4)
Molecular Formula	$C_{11}H_{12}Cl_2O_2$	
Molecular Weight	247.12 g/mol	
Appearance	Colorless oil or low-melting solid	Crystallizes upon high-vacuum drying
Solubility	Soluble in THF, DCM, EtOAc	Insoluble in water
Key Impurity	2,4-Dichlorobenzoic acid	Must be <0.5% for lithiation steps

Part 3: Synthesis Protocol (The "Upstream" Workflow)

Objective: Synthesis of tert-**Butyl 2,4-dichlorobenzoate** from 2,4-dichlorobenzoic acid using mild anhydride activation. Rationale: Acid-catalyzed esterification with isobutylene is hazardous (gas handling).[1] The Boc_2O/DMAP method is chosen for its operational simplicity, high yield, and avoidance of strong acids that could degrade impurities into difficult-to-remove byproducts.

Reagents:

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- 2,4-Dichlorobenzoic acid (1.0 equiv)[1]
- Di-tert-butyl dicarbonate (Boc_2O) (1.2 equiv)[1]
- 4-Dimethylaminopyridine (DMAP) (0.1 equiv)[1]
- Solvent: Anhydrous THF (Tetrahydrofuran)[6]

Step-by-Step Methodology:

- Charge: To a clean, dry reactor under N_2 atmosphere, charge 2,4-dichlorobenzoic acid and anhydrous THF (5 vol).
- Cool: Cool the solution to 0–5 °C.
- Catalyst Addition: Add DMAP (0.1 equiv) in one portion.
- Reagent Addition: Add Boc_2O (1.2 equiv) dropwise over 30 minutes. Caution: CO_2 gas evolution will occur.[1]
- Reaction: Warm to 40 °C and stir for 12–16 hours. Monitor by HPLC until starting material is <1.0%.
- Quench: Concentrate solvent to ~2 vol. Dilute with EtOAc (10 vol) and wash with 10% Citric Acid (to remove DMAP), followed by sat. $NaHCO_3$ and Brine.
- Isolation: Dry organic layer over Na_2SO_4, filter, and concentrate to dryness.
- Yield: Expect >90% yield as a viscous oil.

Part 4: Application Protocol (The "Downstream" Value)

Context: This is the industry-standard workflow for converting the intermediate into tert-butyl 2,4-dichloro-3-formylbenzoate, a precursor for indole-based APIs (e.g., A-9758).[1] Mechanism: The tert-butyl group directs Lithium Diisopropylamide (LDA) to the ortho position (C3) via coordination, enabling a "DoM" (Directed ortho-Metalation) reaction.

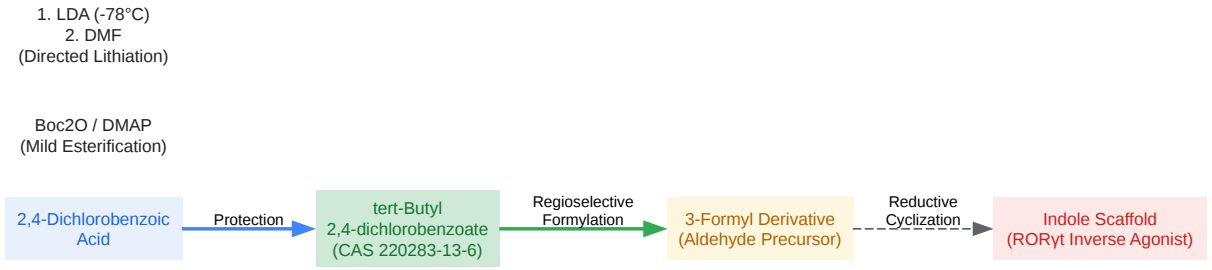
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Protocol: Cryogenic C3-Formylation

- Preparation: Dry the tert-**butyl 2,4-dichlorobenzoate** (1.0 equiv) by azeotropic distillation with toluene if water content >0.05%. Dissolve in anhydrous THF (4 vol).
- Cryogenics: Cool the solution to -75 °C. Critical: Temperature must not exceed -70 °C to prevent benzyne formation or ester attack.[1]
- Lithiation: Add LDA (1.2 equiv, 2.0 M in THF/heptane) dropwise over 60 minutes. Maintain internal temperature < -70 °C.
  - Observation: Solution will turn deep red/brown (formation of the lithiated species).
- Equilibration: Stir at -75 °C for 45 minutes.
- Formylation: Add anhydrous DMF (Dimethylformamide, 3.0 equiv) dropwise.
- Quench: Stir 30 mins, then quench with 10% Citric Acid solution while still cold.
- Result: This yields the 3-formyl derivative, ready for reductive cyclization into the indole core of RORγt modulators.

Part 5: Visualizing the Pathway

The following diagram illustrates the transformation logic, highlighting the pivotal role of the tert-butyl group in directing the synthesis of the RORγt inhibitor scaffold.



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Caption: Figure 1. The strategic utilization of the tert-butyl ester to enable regioselective C3-functionalization, a key step in synthesizing RORγt modulators.[1]

Part 6: Quality Control & Safety

HPLC Method for Purity Assessment

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 4.6 x 150mm, 3.5µm).
- Mobile Phase A: 0.1% H_3PO_4 in Water.
- Mobile Phase B: Acetonitrile.[7]
- Gradient: 50% B to 95% B over 15 mins.
- Detection: UV @ 230 nm.
- Retention Time:tert-butyl ester elutes significantly later than the free acid due to increased lipophilicity.[1]

Safety Considerations

- LDA Handling: Pyrophoric. Must be handled under strict inert atmosphere (Schlenk line or Glovebox).
- Exotherm Control: The reaction of Boc_2O with the acid generates CO_2. Ensure reactor venting is unblocked to prevent over-pressurization.

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